

Technical Guide: 1-(4-Chlorophenyl)-3-phenyl-1H-pyrazol-5-ol[1]

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Compound of Interest

Compound Name: 1-(4-chlorophenyl)-3-phenyl-1H-pyrazol-5-ol

Cat. No.: B14961885

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Executive Summary

The compound **1-(4-chlorophenyl)-3-phenyl-1H-pyrazol-5-ol** (CAS: 76205-19-1) represents a critical scaffold in heterocyclic chemistry, serving as a pharmacophore in non-steroidal anti-inflammatory drugs (NSAIDs), antimicrobial agents, and agrochemicals.[1] Its structural versatility stems from its tautomeric equilibrium, allowing it to act as both a nucleophile and an electrophile depending on reaction conditions.

This technical guide provides a rigorous analysis of its structural dynamics, a validated synthesis protocol based on the Knorr condensation, and a summary of its physicochemical properties to support high-integrity research and development.

Chemical Identity & Structural Architecture[1][2][3][4][5]

Core Structure and Tautomerism

The reactivity of the pyrazolone core is defined by the prototropic tautomerism between the OH-form (enol), NH-form (imide), and CH-form (keto). While often designated as a "pyrazol-5-

ol" in nomenclature, X-ray crystallographic data reveals that in the solid state, the molecule predominantly adopts the keto form (2-pyrazolin-5-one), stabilized by intermolecular hydrogen bonding and

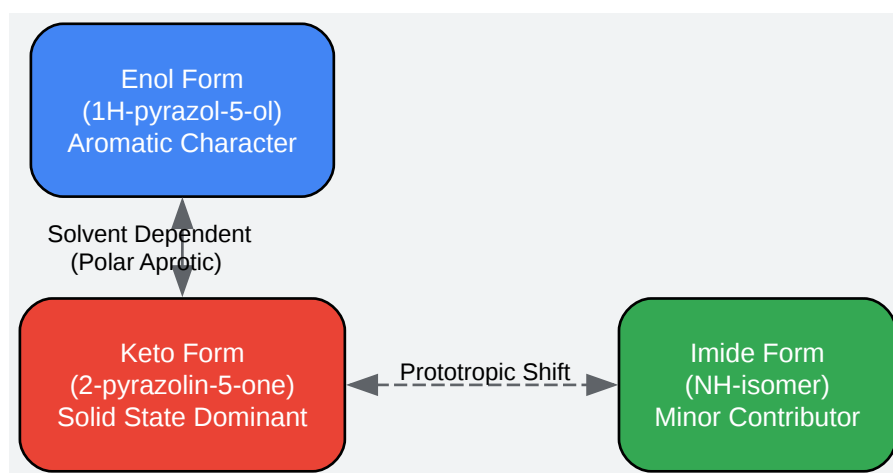
-stacking interactions [1].^[1]

In solution (e.g., DMSO-

or CDCl

), the equilibrium shifts based on solvent polarity and hydrogen bond accepting capability. Understanding this shift is vital for interpreting NMR spectra and predicting binding modes in protein pockets.^[1]

Tautomeric Equilibrium Diagram^[1]



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Figure 1: Tautomeric equilibrium shifting between the aromatic enol form and the keto form, which dominates in the crystal lattice.

Synthesis & Production Workflow

Validated Synthetic Route: Knorr Condensation

The most robust synthesis involves the cyclocondensation of ethyl benzoylacetate with 4-chlorophenylhydrazine.^[1] This route ensures high regioselectivity for the 3-phenyl isomer due to the differential electrophilicity of the ketone and ester carbonyls in the

-keto ester [2].[1]

Reaction Mechanism:

- Nucleophilic Attack: The terminal hydrazine nitrogen (more nucleophilic) attacks the ketone carbonyl of ethyl benzoylacetate.
- Imine Formation: Loss of water generates a hydrazone intermediate.[1]
- Cyclization: Intramolecular attack of the second hydrazine nitrogen on the ester carbonyl.
- Aromatization: Loss of ethanol yields the pyrazolone core.[1]

Experimental Protocol

Note: All steps must be performed in a fume hood with appropriate PPE.

Materials:

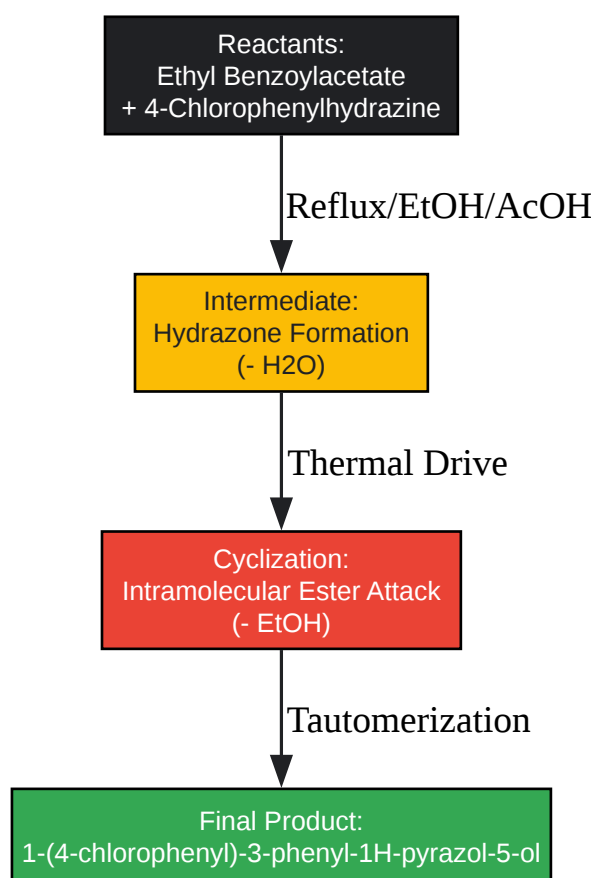
- Ethyl benzoylacetate (1.0 eq)
- 4-Chlorophenylhydrazine hydrochloride (1.0 eq)[1]
- Ethanol (Absolute, solvent)
- Glacial Acetic Acid (Catalytic amount) or Sodium Acetate (buffer)

Step-by-Step Methodology:

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-chlorophenylhydrazine hydrochloride (10 mmol) in Ethanol (50 mL).
- Addition: Add Ethyl benzoylacetate (10 mmol) dropwise to the stirring solution.
- Catalysis: Add a catalytic amount of glacial acetic acid (approx. 0.5 mL) to facilitate imine formation.[1]
- Reflux: Heat the reaction mixture to reflux (approx. 78°C) for 4–6 hours. Monitor progress via TLC (System: Hexane/Ethyl Acetate 7:3).

- Precipitation: Cool the mixture to room temperature. The product often precipitates upon cooling. If not, reduce solvent volume by rotary evaporation and cool in an ice bath.
- Filtration: Filter the solid precipitate under vacuum.
- Purification: Recrystallize from hot Ethanol or an Ethanol/Water mixture to obtain the pure title compound.
- Drying: Dry the crystals in a vacuum oven at 50°C for 12 hours.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthesis pathway via Knorr condensation, highlighting key elimination byproducts.

Physicochemical Characterization

To ensure scientific integrity, the synthesized compound must be validated against the following standard data profiles.

Spectral Data (Self-Validation)

Parameter	Value / Characteristic Signal	Interpretation
Physical State	Solid, Light Yellow/Orange Crystals	Typical of conjugated pyrazolones.[1]
Melting Point	190–192 °C [3]	Sharp range indicates high purity.[1]
H NMR (DMSO-)	5.9–6.2 (s, 1H, C4-H)	Characteristic of the keto-form CH proton.
H NMR (Aromatic)	7.4–8.0 (m, 9H)	Overlapping signals of Phenyl and 4-Cl-Phenyl rings.
MS (ESI)	~270.7	Consistent with Molecular Formula C H ClN O.
Crystal System	Monoclinic,	Validated by single-crystal X-ray diffraction [1].

Solubility Profile

- Soluble: DMSO, DMF, Hot Ethanol.
- Sparingly Soluble: Chloroform, Dichloromethane.[1]
- Insoluble: Water (neutral pH).[1] Note: Solubility in water increases significantly at high pH due to deprotonation of the enolic -OH.[1]

Biological & Industrial Applications[4][6][7][8][9] Pharmaceutical Development

The 1,3-diphenyl-pyrazolone scaffold is a privileged structure in medicinal chemistry.[1]

- **Edaravone Analogs:** Structurally related to Edaravone (a free radical scavenger), this derivative is investigated for neuroprotective properties and antioxidant activity [4].
- **COX Inhibition:** The 1,3-substitution pattern mimics the pharmacophore of Coxibs, making it a candidate for anti-inflammatory drug screening (COX-2 selectivity studies) [5].

Agrochemicals[1][8]

- **Herbicidal Activity:** Derivatives of this scaffold inhibit 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key enzyme in carotenoid biosynthesis in plants.[1]
- **Fungicides:** The chlorophenyl moiety enhances lipophilicity, improving penetration through fungal cell walls.

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